

Technical Guide: Physical Properties and Experimental Protocols for (r)-Benzylloxymethyl-oxirane

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Compound of Interest

Compound Name: (r)-Benzylloxymethyl-oxirane

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **(r)-Benzylloxymethyl-oxirane**, a critical chiral building block in pharmaceutical synthesis. The document outlines its boiling point and density, supported by detailed experimental protocols for their determination.

Core Physical Properties of (r)-Benzylloxymethyl-oxirane

(r)-Benzylloxymethyl-oxirane, also known as (R)-(-)-Benzyl glycidyl ether, is a colorless to almost colorless liquid that serves as a versatile intermediate in the synthesis of complex chiral molecules. Its physical characteristics are crucial for process development, reaction optimization, and safety assessments in a laboratory setting.

Quantitative Data Summary

The boiling point and density of **(r)-Benzylloxymethyl-oxirane** have been reported across various sources. A summary of these values is presented below for easy reference and comparison.

Physical Property	Value	Conditions
Boiling Point	130 °C	at 0.1 mmHg[1][2][3][4]
120-130 °C	at 0.6 Torr	
Density	1.077 g/mL	at 25 °C[2][3][5]
1.072 g/mL	Not specified	
1.07 g/mL	Specific Gravity (20/20)[6]	

Experimental Protocols

Accurate determination of physical properties is fundamental to chemical research. The following sections provide detailed methodologies for measuring the boiling point and density of liquid compounds like **(r)-Benzylloxymethyl-oxirane**.

Determination of Boiling Point (Capillary Method)

This method is suitable for determining the boiling point of small quantities of a liquid.

Apparatus:

- Thiele tube or oil bath
- Thermometer
- Capillary tube (sealed at one end)
- Small test tube
- Heating source (e.g., Bunsen burner or hot plate)
- Liquid paraffin or other suitable heating oil

Procedure:

- A small amount of the liquid sample is placed into the small test tube.

- A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.
- The test tube assembly is attached to a thermometer.
- The entire setup is immersed in a Thiele tube or an oil bath.
- The apparatus is heated gently and evenly.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- The heating is stopped, and the liquid is allowed to cool slowly.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.

[5][7]

Determination of Density (Pycnometer or Graduated Cylinder Method)

The density of a liquid can be determined by measuring the mass of a known volume.

Apparatus:

- Pycnometer (for high precision) or a graduated cylinder
- Analytical balance

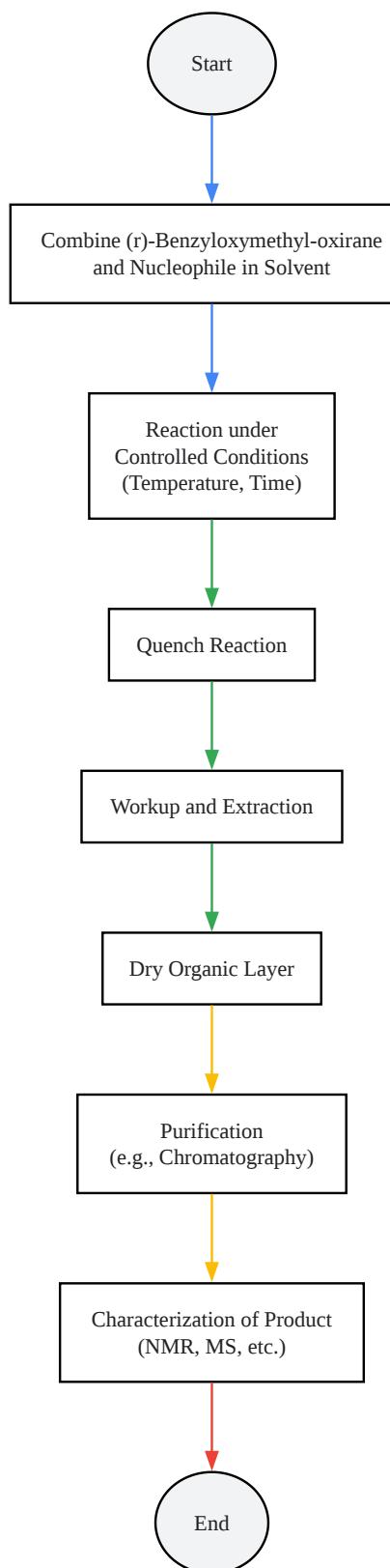
Procedure:

- The mass of a clean, dry pycnometer or graduated cylinder is accurately measured using an analytical balance.
- The container is filled with the liquid sample to a known volume. Care should be taken to read the volume from the bottom of the meniscus.
- The mass of the container with the liquid is then measured.

- The mass of the liquid is calculated by subtracting the mass of the empty container from the mass of the filled container.
- The density is calculated by dividing the mass of the liquid by its volume (Density = Mass/Volume). For improved accuracy, the measurements should be repeated, and the average value should be taken.

Application Workflow: Nucleophilic Ring-Opening of (r)-Benzylloxymethyl-oxirane

(r)-Benzylloxymethyl-oxirane is a valuable chiral epoxide, frequently utilized in asymmetric synthesis. A primary application involves the regioselective ring-opening of the epoxide by various nucleophiles. This reaction is fundamental in constructing chiral molecules for drug development. The following diagram illustrates a generalized experimental workflow for such a reaction.

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Caption: Generalized workflow for the nucleophilic ring-opening of **(r)-Benzylloxymethyl-oxirane**.

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